Application Note: Analytical Characterization of 3-(2-(Trifluoromethyl)phenoxy)azetidine

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Compound of Interest

Compound Name:	*3-(2-(Trifluoromethyl)phenoxy)azetidine*
CAS No.:	*76263-24-6*
Cat. No.:	*B1601491*

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Executive Summary

This guide details the analytical characterization of **3-(2-(Trifluoromethyl)phenoxy)azetidine** (CAS: 76263-24-6), a critical building block in medicinal chemistry.[1] The azetidine ring serves as a rigid, metabolic-resistant bioisostere for acyclic amines, while the ortho-trifluoromethyl phenoxy group modulates lipophilicity and metabolic stability.[1]

Accurate characterization of this compound presents specific challenges:

- Basicity: The secondary amine (

) can cause severe peak tailing in HPLC if not managed with appropriate pH control or ion-pairing agents.[1]
- Detection: The lack of extended conjugation limits UV sensitivity, requiring optimized wavelength selection.[1]

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- Structural Verification: The specific ortho-substitution pattern requires precise 1D and 2D NMR correlation to distinguish it from meta- or para- isomers.[1]

This protocol provides a self-validating workflow for researchers to confirm identity, assess purity, and determine key physicochemical properties.[1]

Structural Identification (Identity Pillar)[1]

Nuclear Magnetic Resonance (NMR)

Objective: Unequivocal structural assignment. Solvent Selection: DMSO-

is recommended over CDCl

for the hydrochloride salt to ensure solubility and stabilize the exchangeable N-H proton.[1] For the free base, CDCl

is sufficient.[1]

Protocol:

H NMR (400 MHz, DMSO-

)

- Sample Prep: Dissolve 5-10 mg of sample in 0.6 mL DMSO-

  .

- Key Diagnostic Signals:
  - ~9.0-9.5 ppm (Broad s, 2H): Ammonium protons (

    ), if salt form.[1]
  - ~7.6-7.0 ppm (m, 4H): Aromatic protons.[1] The ortho-CF

    group causes significant splitting complexity and deshielding of the adjacent aromatic proton.[1]
  - ~5.1 ppm (m, 1H): The methine proton at the azetidine 3-position (

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-O-Ar).[1] This is the key connectivity handle.

- ~4.4 - 3.9 ppm (m, 4H): Azetidine ring methylene protons (

  -NH-

).[1] These often appear as two distinct multiplets due to ring puckering.[1]

Protocol:

F NMR (376 MHz, DMSO-

)

- Objective: Confirm presence and purity of the trifluoromethyl group.
- Signal: A single sharp singlet around -61.0 to -63.0 ppm.[1]
- Impurity Check: Look for smaller peaks nearby, which may indicate regioisomers (e.g., 3-CF

  or 4-CF

  analogues).[1]

Mass Spectrometry (HRMS)

Method: ESI-TOF (Positive Mode).[1] Theoretical [M+H]

:

= 218.0793 m/z.[1] Criteria: Mass error < 5 ppm.

Purity & Assay (Quality Pillar)

HPLC Method Development Strategy

Azetidines are polar bases. Standard C18 methods often fail due to silanol interactions.[1] We employ a High pH Reverse Phase strategy to deprotonate the amine, improving peak shape and retention.[1]

Recommended Protocol: High pH RP-HPLC**[1]**

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Parameter	Condition
Column	XBridge C18 BEH, 4.6 x 100 mm, 3.5 µm (or equivalent high-pH stable column)
Mobile Phase A	10 mM Ammonium Bicarbonate (pH 10.0 adjusted with)
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV @ 215 nm (primary), 254 nm (secondary)
Injection Vol	5 µL (0.5 mg/mL in Water:MeCN 50:[1]50)

Gradient Table:

Time (min)	%A	%B	Curve
0.0	**95**	**5**	**Initial**
8.0	5	95	Linear
10.0	5	95	Hold
10.1	95	5	Re-equilibrate

| 14.0 | 95 | 5 | End |[1]

Why this works: At pH 10, the azetidine nitrogen (pKa ~9.[1]5) is largely uncharged, reducing interaction with stationary phase silanols and sharpening the peak.[1] The hydrophobic

-phenyl group ensures adequate retention on C18.[1]

Impurity Profiling

Common synthetic impurities to monitor:

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- 2-(Trifluoromethyl)phenol: Starting material.[1] Elutes earlier than the product at high pH due to ionization of the phenol.[1]
- Ring-opened byproducts: Azetidines can hydrolyze to 3-amino-propanols under harsh acidic stress.[1]
- Regioisomers: 3-(3-(Trifluoromethyl)phenoxy)... or 3-(4-(Trifluoromethyl)phenoxy)... verified by

  F NMR.

Physicochemical Profiling (Developability Pillar)

pKa Determination

Method: Potentiometric Titration (Sirius T3 or equivalent).[1] Protocol:

- Dissolve ~1 mg of compound in 0.15 M KCl (aq).[1]
- Titrate from pH 2.0 to pH 12.0 using 0.5 M KOH.
- Expected Value: The azetidine nitrogen typically shows a pKa between 9.0 and 10.0.

LogD Distribution Coefficient

Method: Shake-Flask (Octanol/Buffer).[1] Protocol:

- Prepare phosphate buffer at pH 7.4.[2]
- Saturate Octanol with buffer and Buffer with octanol.
- Dissolve compound in the aqueous phase.
- Add equal volume of octanol, shake for 1 hour, centrifuge.
- Analyze phases by HPLC.[3] Expected Trend: The

  group adds significant lipophilicity (

  ), but the ionized amine at pH 7.4 reduces LogD.[1]

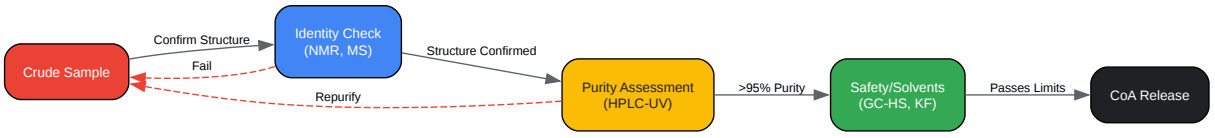
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- Predicted LogP (Neutral): ~2.3 - 2.8[1]
- Predicted LogD (pH 7.4): ~0.5 - 1.0 (due to ionization).[1]

Visualizations

Analytical Workflow

This diagram illustrates the logical flow from crude sample to released Certificate of Analysis (CoA).



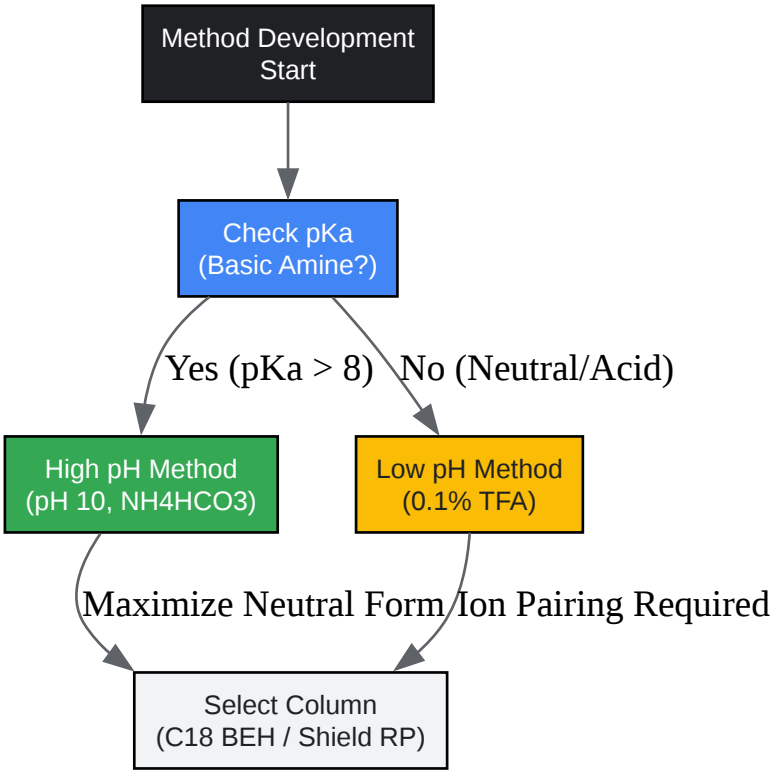
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Caption: Step-by-step analytical decision matrix ensuring only validated material proceeds to biological testing.

HPLC Method Selection Logic

A decision tree for selecting the optimal chromatographic conditions based on compound properties.

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Caption: Logic flow for selecting High pH HPLC conditions to suppress amine ionization and improve peak shape.

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